

# In-Depth Technical Guide: Toxicological and Safety Profile of 1,1-Diethoxybutane

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## Compound of Interest

Compound Name: **1,1-Diethoxybutane**

Cat. No.: **B1585066**

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## Abstract

This technical guide provides a comprehensive overview of the available toxicological and safety information for **1,1-Diethoxybutane** (CAS No: 3658-95-5). A thorough review of publicly accessible data, including Safety Data Sheets (SDS), chemical databases, and regulatory information, was conducted. The findings indicate that while **1,1-Diethoxybutane** is consistently classified as a flammable liquid, a skin irritant, and a serious eye irritant, there is a significant lack of quantitative experimental data for key toxicological endpoints. This document summarizes the existing hazard information, highlights the data gaps, and provides context with information on related chemical structures where appropriate. The content is structured to serve as a foundational resource for professionals in research and drug development who may be handling or evaluating this chemical.

## Chemical and Physical Properties

A summary of the key chemical and physical properties of **1,1-Diethoxybutane** is presented in Table 1. This information is critical for safe handling, storage, and experimental design.

Table 1: Chemical and Physical Properties of **1,1-Diethoxybutane**

| Property          | Value   | Reference(s)  |
|-------------------|---|---|
| CAS Number        | 3658-95-5   | <a href="#">[1]</a> <a href="#">[2]</a>                     |
| EC Number         | 222-913-5   | <a href="#">[2]</a>   |
| Molecular Formula | C <sub>8</sub> H <sub>18</sub> O <sub>2</sub>                   | <a href="#">[1]</a> <a href="#">[3]</a>                     |
| Molecular Weight  | 146.23 g/mol  | <a href="#">[1]</a> <a href="#">[3]</a>                     |
| Synonyms          | Butyraldehyde diethyl acetal,<br>n-Butyraldehyde diethyl acetal | <a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a> |
| Appearance        | Liquid  | <a href="#">[2]</a>   |
| Boiling Point     | 143 °C at 760 mmHg  |   |
| Density           | 0.820 - 0.829 g/cm <sup>3</sup> at 20-25 °C                     | <a href="#">[5]</a>   |
| Flash Point       | 28.89 - 30 °C (84 - 86 °F)                                      | <a href="#">[2]</a> <a href="#">[5]</a>                     |
| Solubility        | No data available   |   |
| Vapor Pressure    | No data available   |   |
| Refractive Index  | 1.393 - 1.399 at 20 °C  | <a href="#">[5]</a>   |

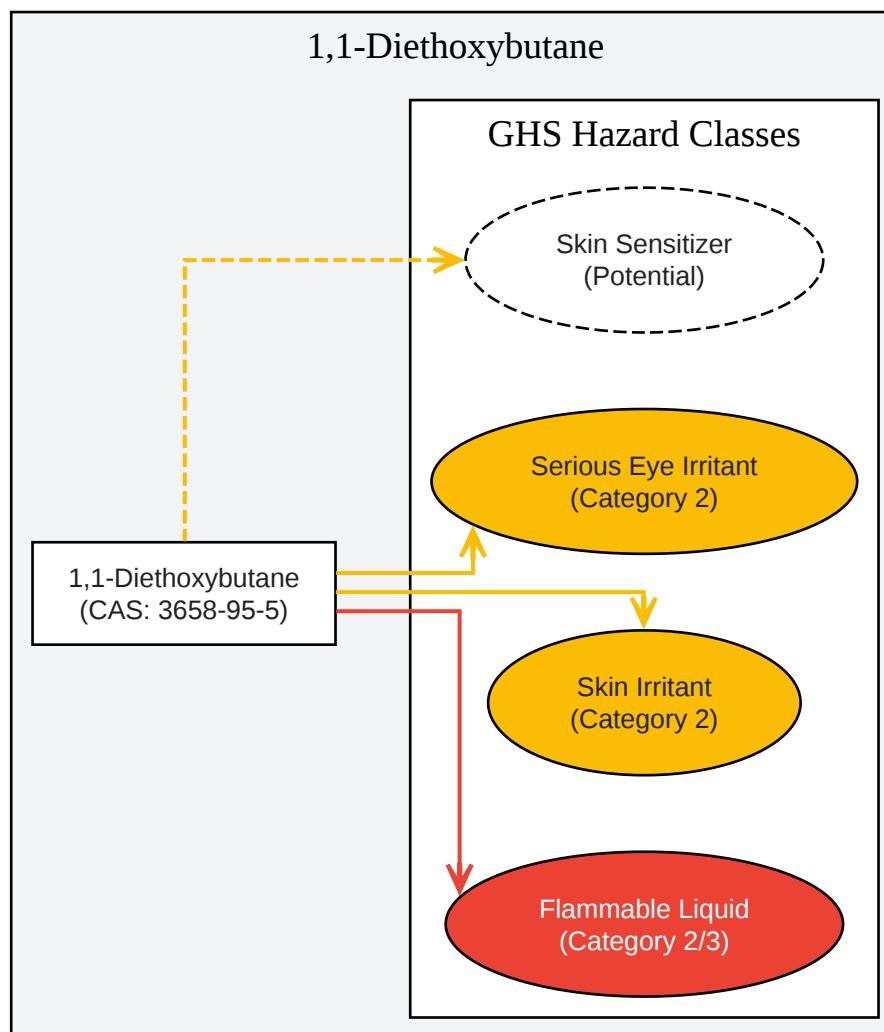
## Hazard Identification and Classification

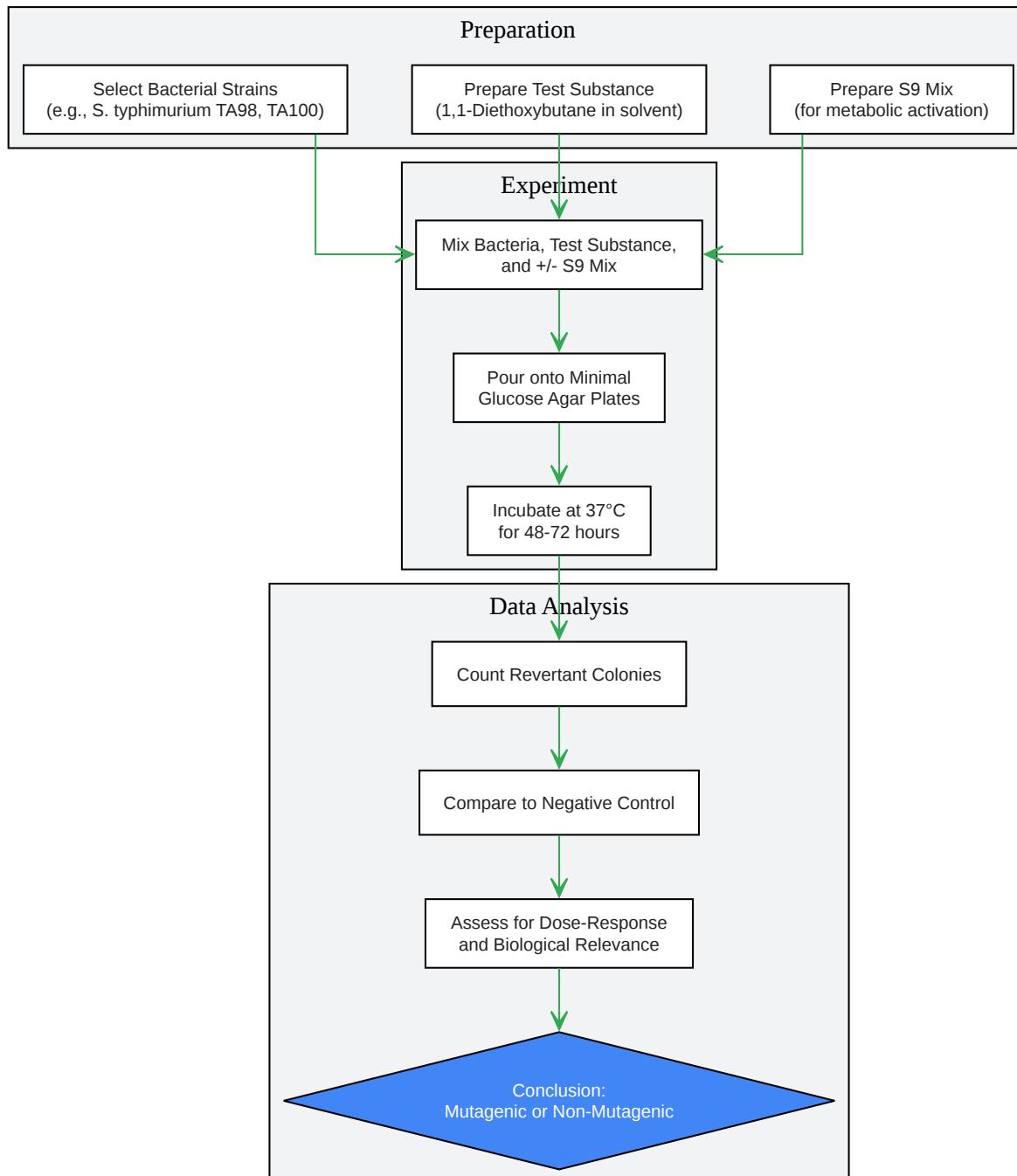
**1,1-Diethoxybutane** is classified as a hazardous chemical according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards are associated with its flammability and its irritant effects on skin and eyes. Some sources also indicate a potential for skin sensitization.

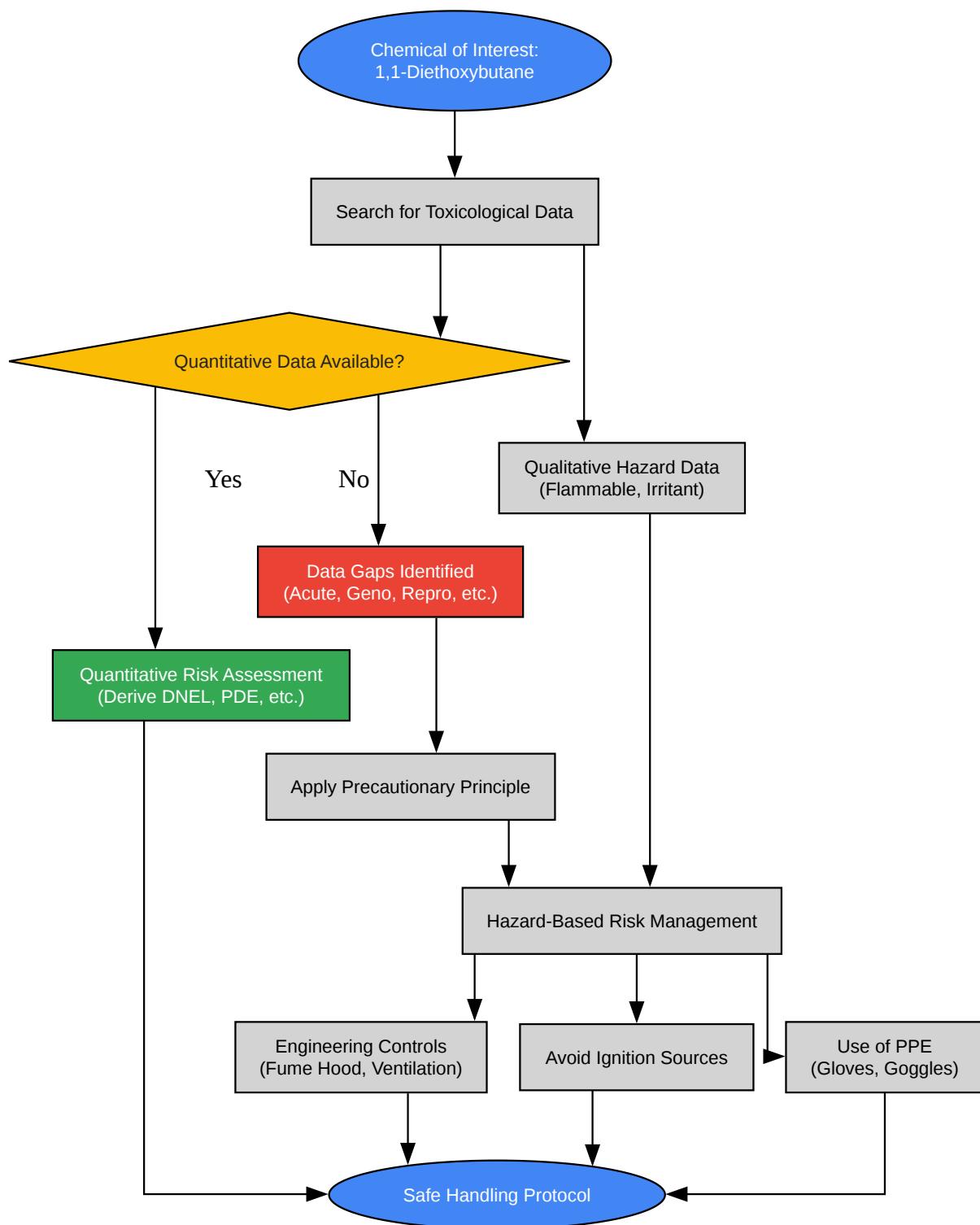
Table 2: GHS Hazard Classification for **1,1-Diethoxybutane**

| Hazard Class                      | Category        | Hazard Statement  | Reference(s)                            |
|-----------------------------------|-----------------|---|---|
| Flammable Liquids                 | Category 2 or 3 | H225: Highly flammable liquid and vapour<br>H226: Flammable liquid and vapour | <a href="#">[1]</a> <a href="#">[4]</a> |
| Skin Corrosion/Irritation         | Category 2      | H315: Causes skin irritation  | <a href="#">[1]</a> <a href="#">[4]</a> |
| Serious Eye Damage/Eye Irritation | Category 2      | H319: Causes serious eye irritation   | <a href="#">[1]</a> <a href="#">[4]</a> |
| Skin Sensitization                | -               | H317: May cause an allergic skin reaction                                     | <a href="#">[1]</a>                     |

Note: The classification for flammable liquids and the inclusion of skin sensitization may vary between suppliers based on the data they have considered.





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